

Technical Guide: BC-105 (Pizotifen) Stability & Handling

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Compound of Interest

Compound Name: BC-105;Pizotyline

Cat. No.: B11934482

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Senior Application Scientist Support Center Executive Summary & Compound Identity

BC-105, pharmacologically known as Pizotifen (or Pizotyline), is a benzocycloheptene-based antagonist targeting 5-HT_{2A} and 5-HT_{2C} serotonin receptors, with significant antihistaminic activity.

While BC-105 exhibits robust stability in its solid state, its tricyclic structure renders it susceptible to photo-oxidation and hydrolytic degradation when solubilized. This guide defines the critical handling parameters to maintain experimental reproducibility.

Property	Technical Specification
Chemical Name	Pizotifen (BC-105)
Molecular Weight	295.44 g/mol
Primary Target	5-HT2A, 5-HT2C, Histamine H1
Solubility	DMSO (~20 mg/mL), Ethanol (~10 mg/mL), Water (Poor)
Critical Sensitivity	Light Sensitive, Hygroscopic

Stability & Storage FAQs

Q1: Can I store BC-105 powder at Room Temperature (RT)?

A: Yes, but only for short durations. In its lyophilized powder form, BC-105 is chemically stable at ambient temperature (20-25°C) for several weeks, which facilitates shipping. However, for long-term storage (>1 month), -20°C is mandatory.

- Mechanism: At RT, the compound is vulnerable to slow oxidation and moisture absorption (hygroscopicity). Moisture introduces hydrolysis pathways that degrade the tricyclic core over months.
- Recommendation: Upon receipt, immediately transfer the vial to -20°C. Desiccation is recommended.

Q2: I left my dissolved BC-105 (in DMSO) on the bench overnight. Is it still usable?

A: Likely yes, but proceed with caution. BC-105 dissolved in anhydrous DMSO is relatively stable at RT for 24-48 hours if protected from light.

- Risk Factor: The primary enemy at RT in solution is photolysis (light degradation) rather than thermal degradation. If the tube was transparent and exposed to sunlight or intense lab lighting, purity may have dropped by 2-5%.

- **Corrective Action:** Perform a quick validation (e.g., check absorbance or run a known positive control) before using it in critical dose-response assays.

Q3: Why is -20°C required for stock solutions?

A: To arrest molecular kinetics. In solution, molecules have higher kinetic energy and collision frequency. Storing at -20°C (or ideally -80°C) reduces this kinetic energy, effectively pausing chemical reactions like oxidation.

- **Data Insight:** Shelf life in DMSO at -20°C is approximately 6-12 months, whereas at RT, significant degradation can occur within 2-4 weeks.

Q4: Can I freeze-thaw the stock solution repeatedly?

A: No. Limit to <3 cycles. Repeated freeze-thaw cycles cause microscopic precipitation and concentration gradients within the vial.

- **The "Crash-Out" Phenomenon:** As DMSO freezes, it can exclude the solute (BC-105), creating pockets of supersaturation that force the compound to precipitate. Upon thawing, these micro-crystals may not fully redissolve, leading to a lower effective concentration than calculated.

Troubleshooting Guide

Issue: Precipitation observed in the stock solution.

Diagnosis:

- **Moisture Contamination:** DMSO is hygroscopic. If stored loosely capped at -20°C, it absorbs atmospheric water. BC-105 is poorly soluble in water; as water content rises, BC-105 precipitates.
- **Cold Shock:** The solution is too cold. DMSO freezes at ~-18°C.

Solution:

- **Step 1:** Warm the vial to 37°C in a water bath for 5-10 minutes.
- **Step 2:** Vortex vigorously for 30 seconds.

- Step 3: If precipitate remains, sonicate for 5 minutes.
- Prevention: Use single-use aliquots to avoid repeated opening of the master stock.

Issue: Inconsistent IC50/EC50 values between experiments.

Diagnosis: This often points to Light Degradation or Solvent Evaporation.

- Light: BC-105 is light-sensitive. Working in a bright hood without amber tubes can degrade the compound.
- Evaporation: DMSO is not volatile, but Ethanol is. If stored in Ethanol at RT, concentration increases as solvent evaporates.

Solution:

- Protocol Audit: Are you using amber microcentrifuge tubes?
- Freshness Check: Discard stocks older than 6 months. Prepare fresh from powder.

Standard Operating Procedures (SOPs)

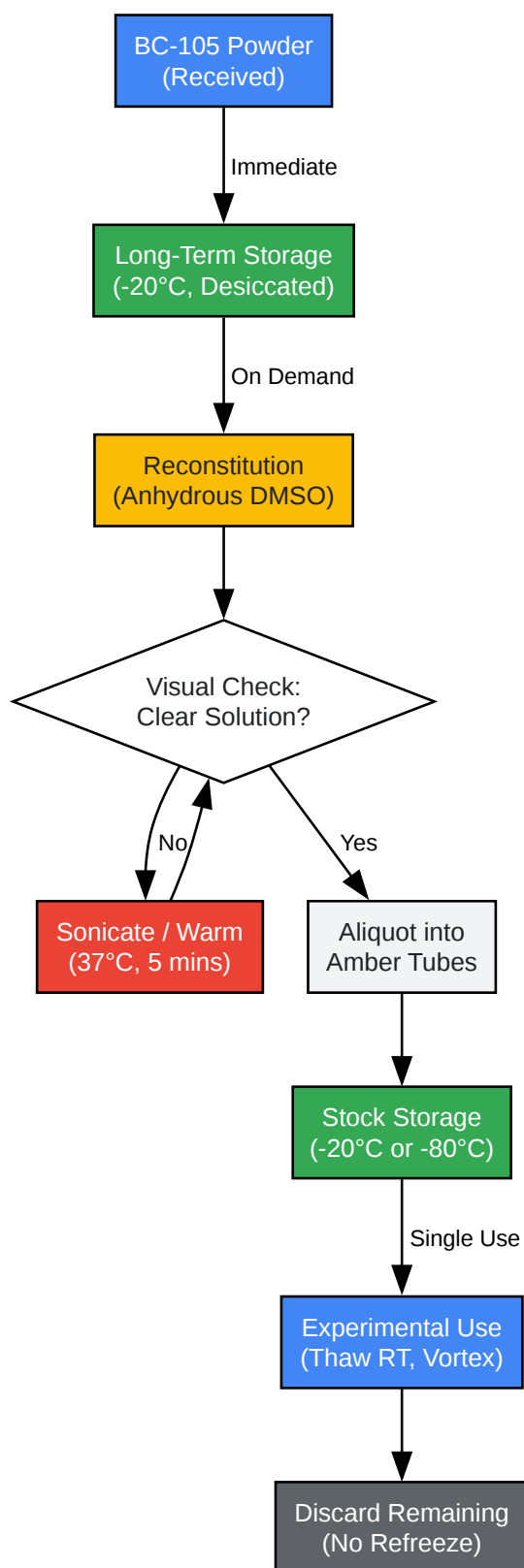
Protocol A: Reconstitution & Aliquoting (The "Golden Standard")

Goal: Create a stable 10 mM Stock Solution.

- Calculate: For 5 mg of BC-105 (MW: 295.44), add 1.69 mL of anhydrous DMSO.
- Dissolve: Add DMSO directly to the product vial. Vortex for 1 minute.
 - Tip: Inspect the bottom of the vial. If clear, proceed. If cloudy, sonicate.
- Aliquot: Dispense into Amber PCR tubes or microcentrifuge tubes (e.g., 50 µL per tube).
 - Why Amber? Blocks UV/Vis light to prevent photolysis.

- Why Small Volume? Ensures single-use (no freeze-thaw).
- Store: Place aliquots in a light-proof box at -20°C (up to 1 year) or -80°C (up to 2 years).

Protocol B: Experimental Workflow Visualization



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Caption: Optimized workflow for BC-105 handling to minimize degradation and precipitation risks.

Comparative Stability Data

The following table summarizes expected stability based on standard benzocycloheptene chemical kinetics and manufacturer data.

Storage Condition	Form	Shelf Life	Risk Factors
-20°C	Powder	3 Years	Moisture absorption (if cap loose)
4°C	Powder	2 Years	Slow hydrolysis
Room Temp (25°C)	Powder	1-2 Months	Oxidation, Light degradation
-80°C	DMSO Solution	2 Years	Minimal
-20°C	DMSO Solution	6-12 Months	Freeze-thaw precipitation
Room Temp	DMSO Solution	< 48 Hours	Photolysis, Evaporation
Aqueous Media	Solution	< 24 Hours	Rapid Hydrolysis

References

- PubChem. (2024). Pizotifen | C₁₉H₂₁NS - CID 27400.[1] National Library of Medicine. Retrieved from [[Link](#)]
- IUPHAR/BPS Guide to PHARMACOLOGY. (2024). Ligand: Pizotifen. Retrieved from [[Link](#)]

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Sources

- [1. Pizotifen | C19H21NS | CID 27400 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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